

An In-depth Technical Guide to Sulfo-Cy3.5 Maleimide Fluorescent Dye

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Compound of Interest

Compound Name: *Sulfo-Cy3.5 maleimide*

Cat. No.: *B15135386*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the key features of **Sulfo-Cy3.5 maleimide**, a fluorescent dye engineered for the precise labeling of biomolecules. It is intended to serve as a technical resource for researchers and professionals in the fields of life sciences and drug development, offering detailed information on its properties, applications, and relevant experimental protocols.

Core Features and Physicochemical Properties

Sulfo-Cy3.5 maleimide is a water-soluble fluorescent dye belonging to the cyanine family. The presence of sulfonate groups enhances its hydrophilicity, making it particularly suitable for labeling proteins and other biological macromolecules in aqueous environments without the need for organic co-solvents.[1][2][3] The maleimide functional group provides high reactivity and specificity towards sulfhydryl (thiol) groups, commonly found in cysteine residues of proteins.[4]

Quantitative Data Summary

The following tables summarize the key quantitative data for **Sulfo-Cy3.5 maleimide** and its close analog, Sulfo-Cy3 maleimide. It is important to note that the exact spectral properties can vary slightly between different suppliers.

Property	Value	Reference(s)
Excitation Maximum (λ_{ex})	~581 - 591 nm	[5][6]
Emission Maximum (λ_{em})	~596 - 604 nm	[5][6]
Molecular Weight	~1113.38 g/mol	
Solubility	Water, DMF, DMSO	[1][7][8]
Appearance	Red powder	[1][7]
Storage Conditions	-20°C, protected from light, desiccated	[7][8]

Table 1: Physicochemical Properties of **Sulfo-Cy3.5 Maleimide**.

Property	Value	Reference(s)
Excitation Maximum (λ_{ex})	~548 nm	[1][7][9][10]
Emission Maximum (λ_{em})	~563 nm	[1][7][9][10]
Molar Extinction Coefficient (ϵ)	~162,000 cm ⁻¹ M ⁻¹	[1][7][10]
Fluorescence Quantum Yield (Φ)	~0.1	[1][7][9][10]
Molecular Weight	~776.96 - 777 g/mol	[1][9][10]
Molecular Formula	C ₃₆ H ₄₁ KN ₄ O ₉ S ₂	[1][9][10]

Table 2: Physicochemical Properties of the related Sulfo-Cy3 Maleimide.

Experimental Protocols

The following protocols provide detailed methodologies for common applications of **Sulfo-Cy3.5 maleimide**.

Protein Labeling with Sulfo-Cy3.5 Maleimide

This protocol outlines the steps for conjugating **Sulfo-Cy3.5 maleimide** to a protein via its cysteine residues.

Materials:

- Protein of interest (containing free sulfhydryl groups)
- **Sulfo-Cy3.5 maleimide**
- Reaction Buffer: Phosphate-buffered saline (PBS) or other amine-free buffer (e.g., HEPES, Tris) at pH 7.0-7.5, degassed.
- Reducing Agent (optional): Tris(2-carboxyethyl)phosphine (TCEP) or Dithiothreitol (DTT).
- Quenching Reagent (optional): L-cysteine or β -mercaptoethanol.
- Purification System: Size-exclusion chromatography (e.g., Sephadex G-25 column), dialysis, or spin filtration column.
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO) for preparing the dye stock solution.

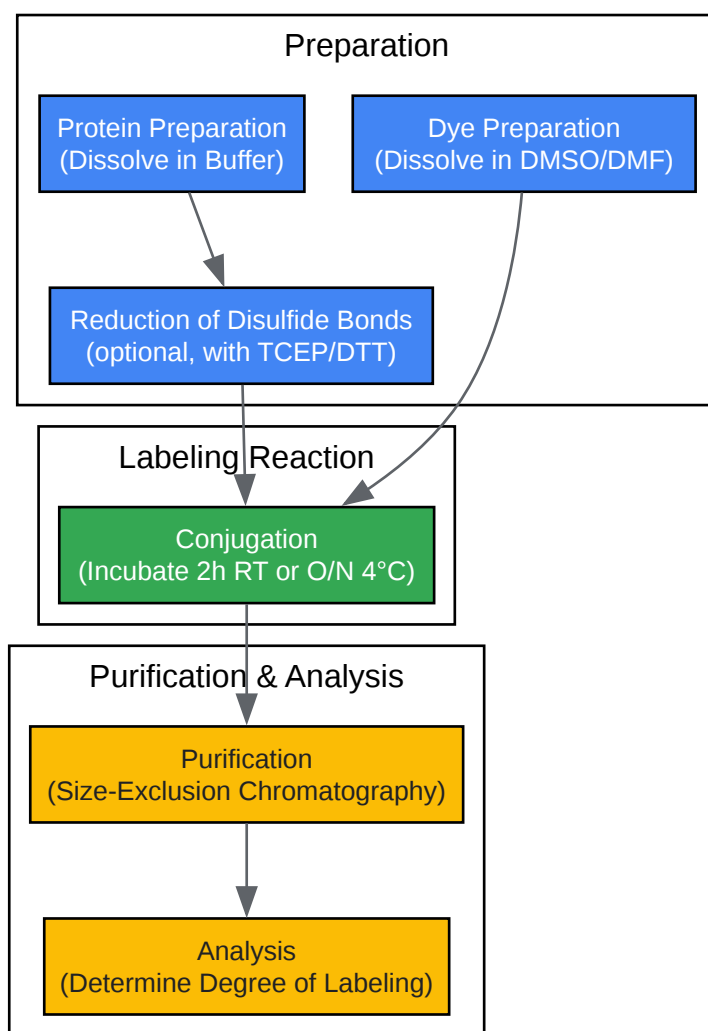
Procedure:

- Protein Preparation:
 - Dissolve the protein in the degassed reaction buffer at a concentration of 1-10 mg/mL.
 - If the protein's cysteine residues are involved in disulfide bonds, reduction is necessary. Add a 10- to 100-fold molar excess of TCEP and incubate for 20-30 minutes at room temperature. If using DTT, it must be removed before adding the dye, for example, by dialysis or a desalting column.
- Dye Preparation:
 - Allow the vial of **Sulfo-Cy3.5 maleimide** to warm to room temperature before opening.

- Prepare a 10 mM stock solution of the dye in anhydrous DMF or DMSO. For example, dissolve 1 mg of the dye in approximately 89 μ L of solvent.
- Labeling Reaction:
 - Add a 10- to 20-fold molar excess of the **Sulfo-Cy3.5 maleimide** stock solution to the protein solution. Add the dye dropwise while gently stirring.
 - Incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C, protected from light.
- Quenching (Optional):
 - To stop the reaction, a small molecule thiol such as L-cysteine or β -mercaptoethanol can be added to react with any excess maleimide.
- Purification:
 - Separate the labeled protein from the unreacted dye and any quenching reagents using size-exclusion chromatography, dialysis, or a spin filtration column with an appropriate molecular weight cutoff. The first colored band to elute from a size-exclusion column is typically the labeled protein.
- Determination of Degree of Labeling (DOL):
 - The DOL, which is the average number of dye molecules per protein, can be calculated by measuring the absorbance of the purified conjugate at 280 nm (for the protein) and at the absorption maximum of the dye (~581-591 nm).

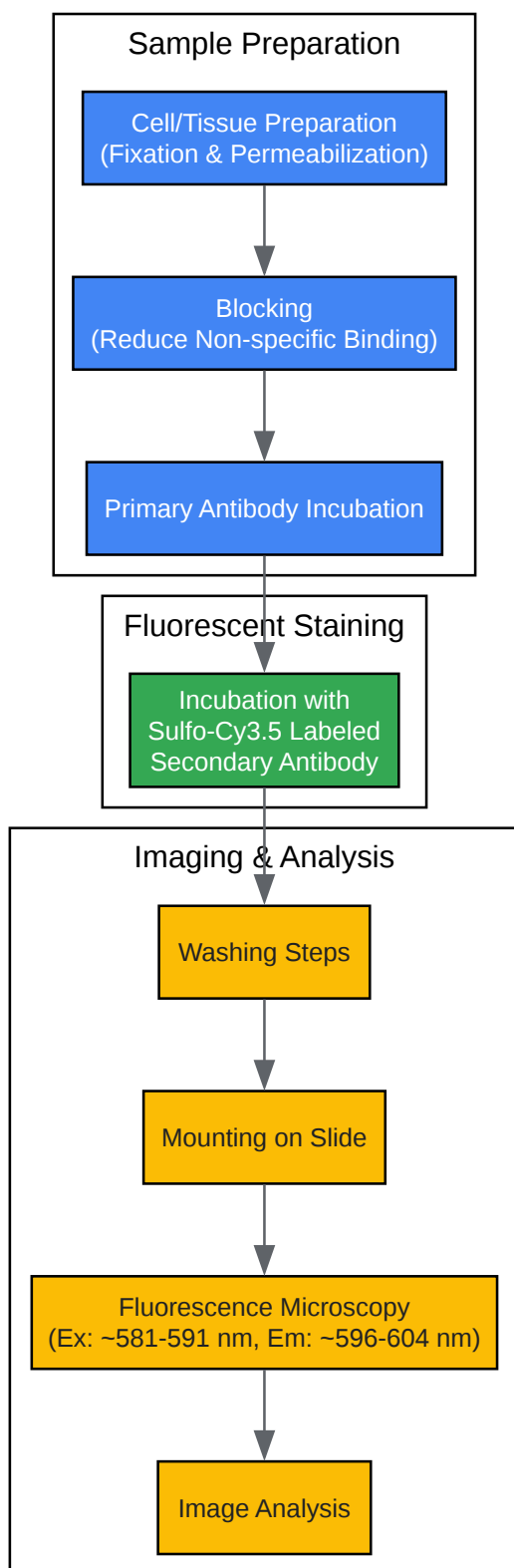
Visualizations of Experimental Workflows

The following diagrams, created using the DOT language, illustrate common experimental workflows involving **Sulfo-Cy3.5 maleimide**.



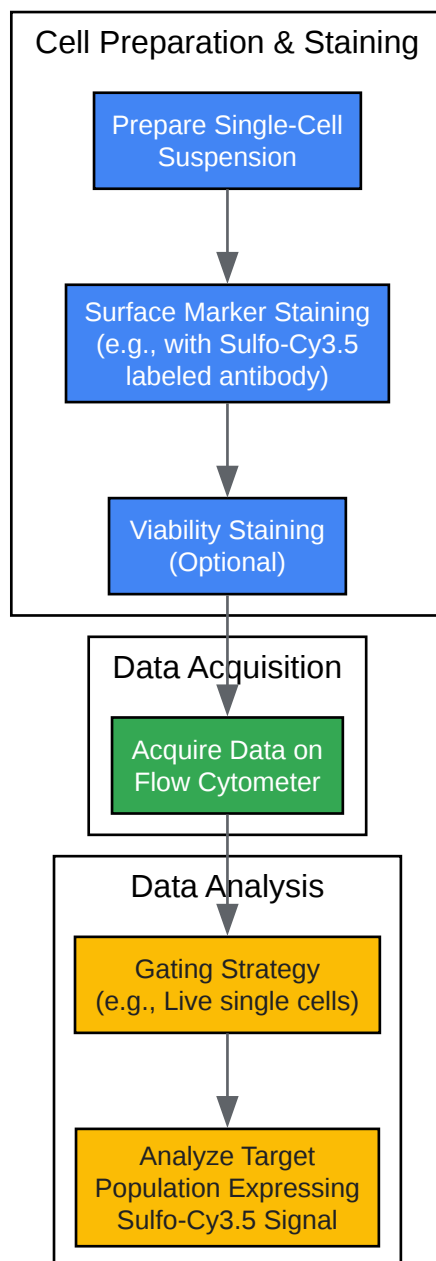
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Caption: Workflow for Protein Labeling with **Sulfo-Cy3.5 Maleimide**.



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Caption: Workflow for Immunofluorescence Microscopy using a Sulfo-Cy3.5 Labeled Secondary Antibody.



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Caption: General Workflow for Flow Cytometry using **Sulfo-Cy3.5 Maleimide** Conjugates.

Applications in Research and Drug Development

Sulfo-Cy3.5 maleimide is a versatile tool with a broad range of applications in biological research and pharmaceutical development.

- **Fluorescence Microscopy:** Its bright fluorescence and high photostability make it an excellent choice for high-resolution imaging of cellular structures and processes.[\[6\]](#)
- **Flow Cytometry:** The distinct spectral properties of Sulfo-Cy3.5 allow for its inclusion in multicolor flow cytometry panels for precise cell sorting and analysis.[\[6\]](#)
- **Bioconjugation:** It is widely used for the efficient labeling of proteins, antibodies, and peptides for use in various assays.[\[6\]](#)
- **Molecular Probes:** Sulfo-Cy3.5-labeled biomolecules are effective probes for studying molecular interactions in various bioanalytical assays.[\[6\]](#)

Stability and Storage

Proper handling and storage are crucial for maintaining the performance of **Sulfo-Cy3.5 maleimide**.

- **Long-term Storage:** The dye should be stored at -20°C in the dark and in a desiccated environment.[\[7\]\[8\]](#) Under these conditions, it is stable for up to 24 months.[\[7\]\[8\]](#)
- **Stock Solutions:** Dye stock solutions prepared in anhydrous DMF or DMSO can be stored at -20°C for at least one month, protected from light and moisture.
- **Photostability:** As with all cyanine dyes, prolonged exposure to light should be avoided to prevent photobleaching.[\[7\]\[8\]](#) Studies on related cyanine dyes have shown that their photostability can be influenced by the local environment and the presence of antifade reagents.[\[11\]\[12\]](#)

In conclusion, **Sulfo-Cy3.5 maleimide** is a robust and versatile fluorescent dye that offers significant advantages for the labeling and detection of biomolecules. Its high water solubility, specific reactivity with thiols, and favorable spectral properties make it a valuable tool for a wide array of applications in modern biological and pharmaceutical research.

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